

Benzaldehyde Sodium Bisulfite: A Comprehensive Technical Analysis

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Compound of Interest

Compound Name: Benzaldehyde sodium bisulfite

Cat. No.: B1596443

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This technical guide provides an in-depth analysis of **benzaldehyde sodium bisulfite**, an adduct formed from the reaction of benzaldehyde and sodium bisulfite. This compound is of significant interest in organic chemistry, particularly for the purification and separation of aldehydes.^[1] This document details its chemical properties, formation mechanism, and relevant experimental protocols.

Core Chemical Properties

Benzaldehyde sodium bisulfite is an α -hydroxysulfonic acid salt.^[1] Its formation is a classic example of a reversible nucleophilic addition reaction.^[1] A key characteristic of this adduct is its solubility in water, which is leveraged in purification processes.^[1]

Quantitative Data Summary

The fundamental quantitative data for **benzaldehyde sodium bisulfite** is summarized in the table below. This data is crucial for stoichiometric calculations in synthesis and for characterization.

Property	Value
Molecular Formula	C ₇ H ₇ NaO ₄ S[2][3][4][5]
Molecular Weight	210.18 g/mol [2][3][4][5]
Monoisotopic Mass	209.99627416 Da[2][5]

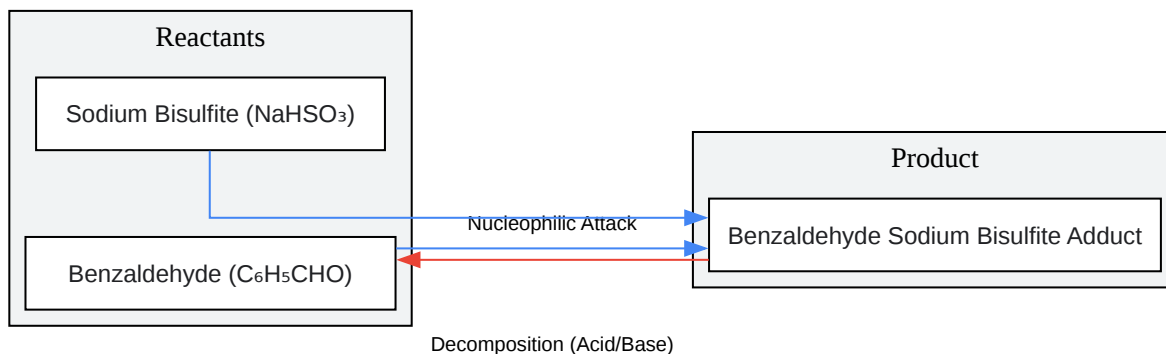
To further elaborate on the molecular weight, the atomic composition is broken down in the following table:

Element	Symbol	Count	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	7	1.008	7.056
Sodium	Na	1	22.990	22.990
Oxygen	O	4	15.999	63.996
Sulfur	S	1	32.06	32.06
Total	210.179			

Note: The total calculated molecular weight may vary slightly from the reported values due to rounding of atomic weights.

Reaction Mechanism and Synthesis

The formation of **benzaldehyde sodium bisulfite** is a nucleophilic addition reaction. The sulfur atom of the bisulfite ion, which carries an unshared pair of electrons, acts as the nucleophile, attacking the electrophilic carbonyl carbon of benzaldehyde.[1] This reversible reaction leads to the formation of the α -hydroxysulfonic acid salt.[1]



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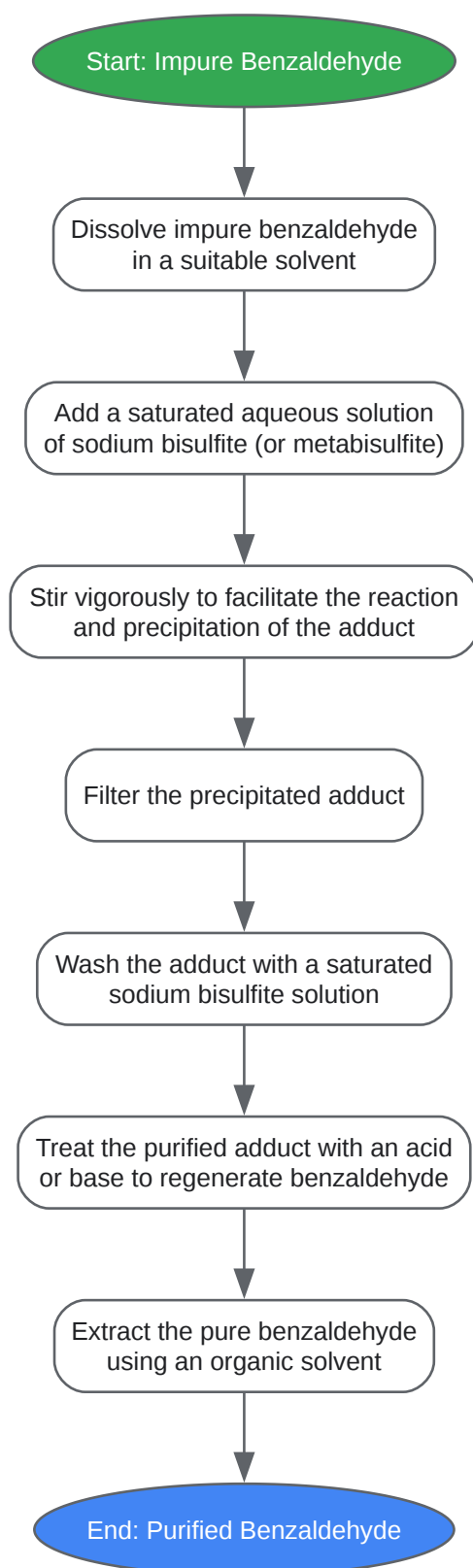
Caption: Nucleophilic addition of sodium bisulfite to benzaldehyde.

The equilibrium of this reaction can be shifted. The adduct can be decomposed back to the original aldehyde and bisulfite by treatment with either an acid or a base.^[6] This reversibility is the cornerstone of its use in purification.

Experimental Protocols

Synthesis and Purification of Benzaldehyde via the Bisulfite Adduct

This protocol outlines a general procedure for the purification of benzaldehyde by forming the sodium bisulfite adduct, which can be adapted for specific laboratory conditions.



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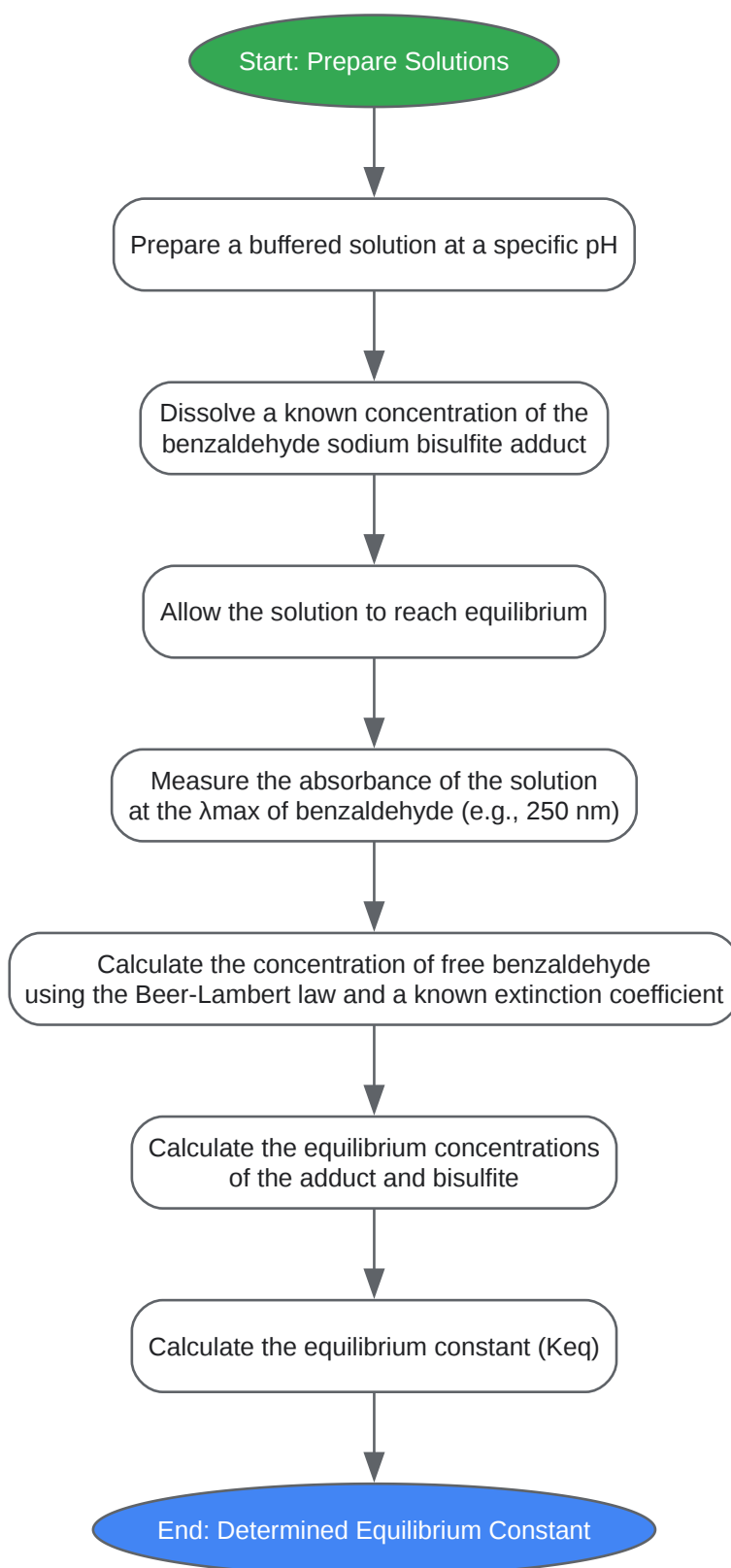
Caption: Workflow for the purification of benzaldehyde.

Detailed Steps:

- **Reaction Setup:** An excess of a saturated solution of sodium metabisulfite is added to the impure benzaldehyde.[7] Vigorous stirring is required to ensure mixing of the aqueous and organic phases.[7]
- **Adduct Formation:** The reaction mixture is stirred for a prolonged period to allow for the formation of the solid **benzaldehyde sodium bisulfite** adduct.[7]
- **Isolation:** The precipitated adduct is isolated by filtration.[7]
- **Washing:** The filtered solid is washed with a saturated solution of sodium bisulfite to remove unreacted impurities.[7]
- **Decomposition:** The purified adduct is then treated with a dilute acid or base to reverse the reaction and regenerate the pure benzaldehyde.[6]
- **Extraction:** The liberated pure benzaldehyde can be extracted from the aqueous solution using a suitable organic solvent.

Determination of the Equilibrium Constant

The equilibrium constant for the adduct formation can be determined experimentally, for instance, by UV spectrophotometry.[8][9]



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Caption: Workflow for determining the equilibrium constant.

Methodology:

- A known concentration of the sodium salt of the benzaldehyde-bisulfite adduct is dissolved in a buffered solution of a specific pH (e.g., pH 3.9).[8][9]
- The solution is allowed to equilibrate.
- The absorbance of the equilibrated solution is measured at the wavelength of maximum absorbance for benzaldehyde (e.g., 250 nm).[8][9]
- Using a known extinction coefficient for benzaldehyde, the concentration of free benzaldehyde at equilibrium can be calculated.[8][9]
- From the initial concentration of the adduct and the equilibrium concentration of benzaldehyde, the equilibrium concentrations of the adduct and bisulfite can be determined.
- These values are then used to calculate the equilibrium constant for the reaction.

This technical guide provides a foundational understanding of the molecular characteristics and experimental considerations for **benzaldehyde sodium bisulfite**, which is essential for its application in research and development.

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